

# 5-(aminosulfonyl)-2-methoxybenzoic acid CAS number 22117-85-7

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## Compound of Interest

Compound Name: 2,3-Dimethoxy-5-sulfamoylbenzoic Acid

Cat. No.: B095123

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An In-Depth Technical Guide to 5-(Aminosulfonyl)-2-methoxybenzoic Acid (CAS 22117-85-7)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

5-(Aminosulfonyl)-2-methoxybenzoic acid, also known as 2-methoxy-5-sulfamoylbenzoic acid, is a substituted benzamide derivative with the CAS registration number 22117-85-7. Its primary significance in the pharmaceutical industry is its designation as "Sulpiride Impurity D," a recognized impurity and synthetic precursor to the atypical antipsychotic drug Sulpiride.<sup>[1]</sup> Structurally, it possesses two key functional groups that suggest potential biological activity: a sulfonamide moiety, common in antibacterial drugs, and a substituted benzoic acid core, which is structurally related to dopamine receptor antagonists like Sulpiride.

This technical guide provides a comprehensive overview of the available physicochemical data, synthesis protocols, potential mechanisms of action, and relevant experimental methodologies for the study of this compound.

## Physicochemical Properties

Quantitative data for 5-(aminosulfonyl)-2-methoxybenzoic acid is summarized below. It is critical to note that while numerous computed properties are available, specific experimental data such as melting point and solubility for the acid are not widely reported in public literature.

Data for its common derivative, Methyl 2-methoxy-5-sulfamoylbenzoate (CAS 33045-52-2), is included for comparison.

| Property                    | 5-(Aminosulfonyl)-2-methoxybenzoic Acid         | Methyl 2-methoxy-5-sulfamoylbenzoate             |
|-----------------------------|---|--|
| CAS Number                  | 22117-85-7                                      | 33045-52-2                                       |
| Molecular Formula           | C <sub>8</sub> H <sub>9</sub> NO <sub>5</sub> S | C <sub>9</sub> H <sub>11</sub> NO <sub>5</sub> S |
| Molecular Weight            | 231.23 g/mol [2]                                | 245.25 g/mol [3][4]                              |
| IUPAC Name                  | 2-methoxy-5-sulfamoylbenzoic acid[2]            | methyl 2-methoxy-5-sulfamoylbenzoate             |
| Appearance                  | White to Off-White Solid (presumed)             | White to off-white solid[4]                      |
| Melting Point               | Data not available                              | 175-177 °C (lit.)[1][3]                          |
| Boiling Point               | Data not available                              | 439.8 °C at 760 mmHg (Predicted)[3]              |
| Solubility                  | Data not available                              | Data not available                               |
| pKa                         | Data not available                              | Data not available                               |
| XLogP3 (Computed)           | -0.3[2]   | -  |
| TPSA (Computed)             | 106.69 Å <sup>2</sup> [5]                       | -  |
| H-Bond Donors (Computed)    | 2[2]  | 1  |
| H-Bond Acceptors (Computed) | 6[2]  | 6  |

## Synthesis and Characterization

The synthesis of 5-(aminosulfonyl)-2-methoxybenzoic acid is typically achieved from 2-methoxybenzoic acid through a two-step process involving chlorosulfonation followed by amination.

# Experimental Protocol: Synthesis from 2-Methoxybenzoic Acid

This protocol is adapted from established methodologies for the synthesis of sulfonamides from benzoic acids.

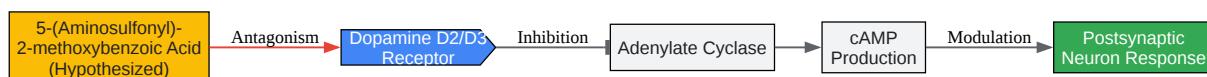
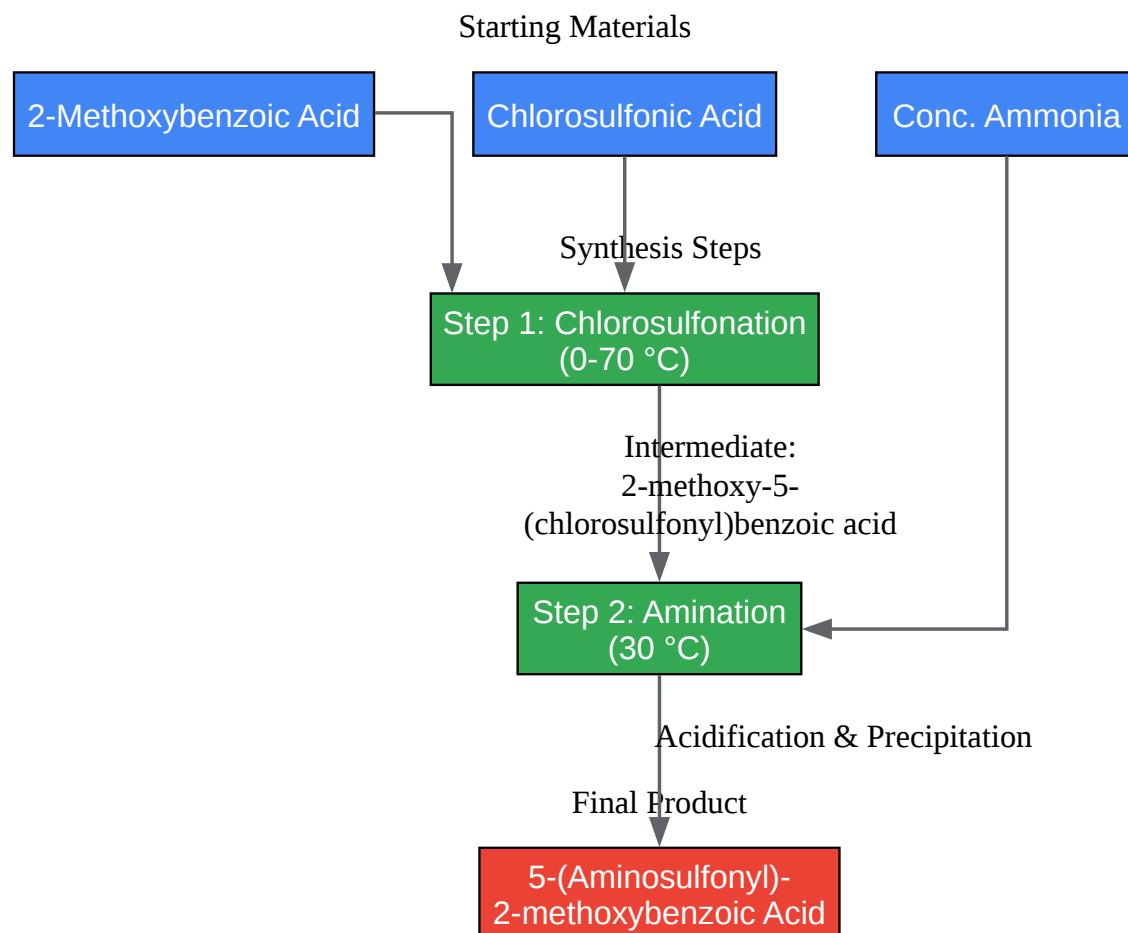
## Step 1: Synthesis of 2-methoxy-5-(chlorosulfonyl)benzoic acid

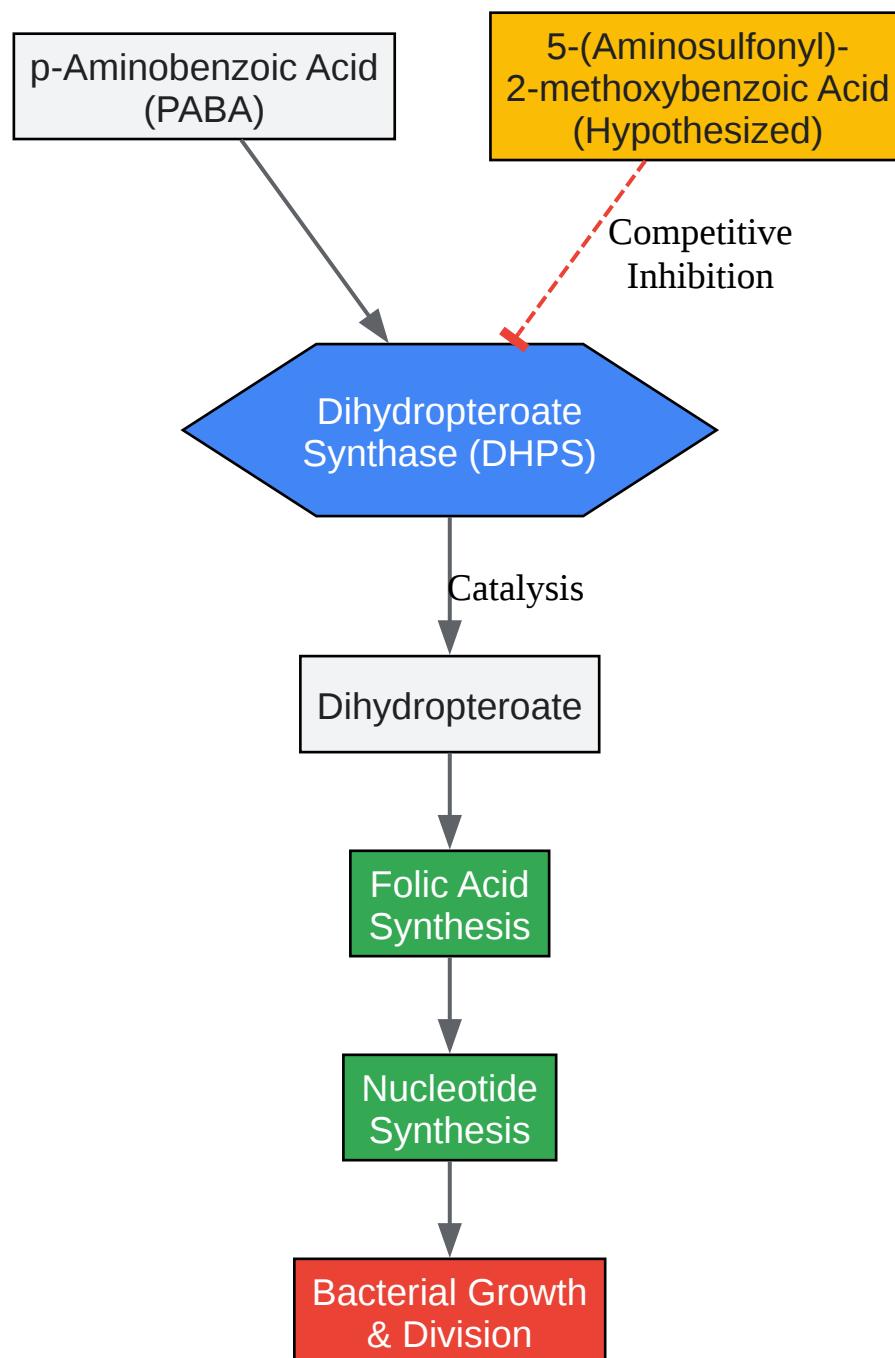
- In a glass reaction vessel equipped with a stirrer and cooled in an ice bath, add 4 kg (34.3 mol) of chlorosulfonic acid.
- While maintaining the temperature at 0 °C, slowly add 1.0 kg (6.6 mol) of 2-methoxybenzoic acid to the stirred chlorosulfonic acid until fully dissolved.
- Remove the ice bath and allow the reaction mixture to warm. Heat the mixture to 50 °C for 1 hour, then increase the temperature to 70 °C and maintain for an additional 2 hours.
- Cool the reaction liquid to room temperature. The intermediate product, 2-methoxy-5-(chlorosulfonyl)benzoic acid, can be isolated by carefully quenching the reaction mixture in ice water, followed by filtration, washing, and drying.

## Step 2: Synthesis of 5-(aminosulfonyl)-2-methoxybenzoic acid

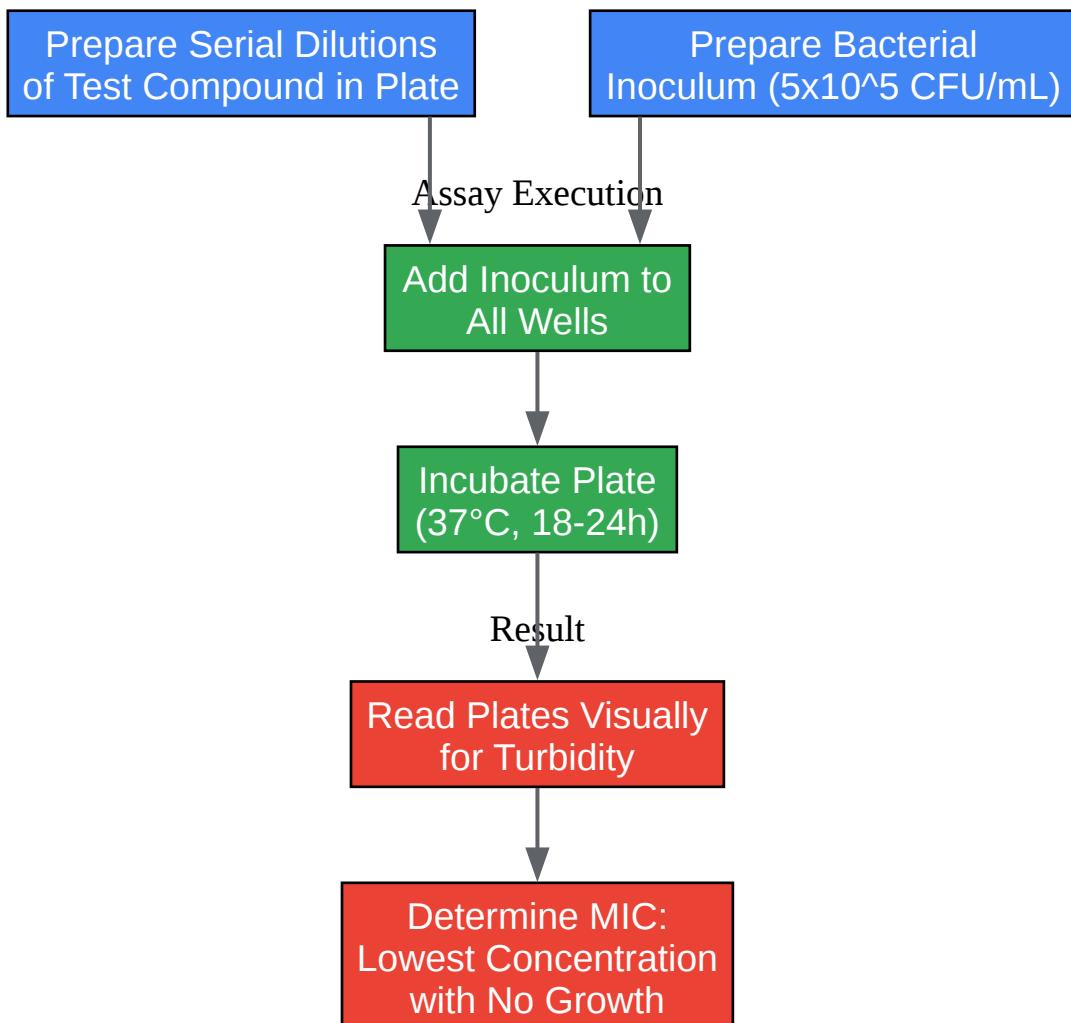
- In a separate 15 L glass reaction vessel, add 10 L (148.4 mol) of 28% concentrated ammonia solution at room temperature with continuous stirring.
- Slowly add the 2 kg (9.0 mol) of 2-methoxy-5-(chlorosulfonyl)benzoic acid from Step 1 to the ammonia solution.
- Heat the resulting mixture to 30 °C and maintain for 4 hours.
- After the reaction is complete, cool the solution to room temperature.
- Adjust the pH to 3 using a 15% hydrochloric acid solution. This will cause a large amount of white precipitate (the target compound) to form.
- Stir the mixture for 30 minutes to ensure complete precipitation.

- Isolate the final product by filtration, wash with water, and dry.





## Preparation

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